

A Technical Guide to the Physical Properties of 2-Methyl-1,4-pentadiene

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Compound of Interest

Compound Name: 2-Methyl-1,4-pentadiene

Cat. No.: B165374

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This guide provides a comprehensive overview of the key physical properties of **2-Methyl-1,4-pentadiene**, a valuable compound in organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, experimental methodologies, and a logical visualization of the concepts discussed.

Quantitative Data

The boiling point and density of **2-Methyl-1,4-pentadiene** have been reported across various chemical data sources. It is important to note the variations in these values, which may arise from different experimental conditions or purities of the samples tested. A summary of the available data is presented below.

Physical Property	Value	Conditions	Source(s)
Boiling Point	56 °C	(lit.)	[1][2]
	57 °C		[3]
	82 °C		[4]
Density	0.692 g/mL	at 25 °C (lit.)	[1]
	0.727 g/mL		[4]

Experimental Protocols

While specific experimental protocols for determining the physical properties of **2-Methyl-1,4-pentadiene** are not detailed in the cited literature, standard methodologies for organic compounds are applicable. These methods are designed to yield accurate and reproducible results.

Boiling Point Determination:

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Common methods for its determination include:

- **Distillation Method:** This is a fundamental technique where the compound is heated to its boiling point in a distillation apparatus. The temperature of the vapor that is in equilibrium with the boiling liquid is measured, providing the boiling point. A simple distillation setup is typically sufficient for pure compounds.^{[5][6]} At least 5 mL of the sample is generally required.^{[5][6]}
- **Thiele Tube Method:** This method is suitable for small sample quantities. A sample is placed in a small tube with an inverted capillary tube. This assembly is attached to a thermometer and heated in a Thiele tube containing oil. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.^[5]
- **Reflux Method:** A reflux apparatus can also be used. The liquid is heated to a boil, and the vapor is condensed and returned to the flask. A thermometer placed in the vapor phase below the condenser will register a stable temperature, which corresponds to the boiling point.^[5]

Density Determination:

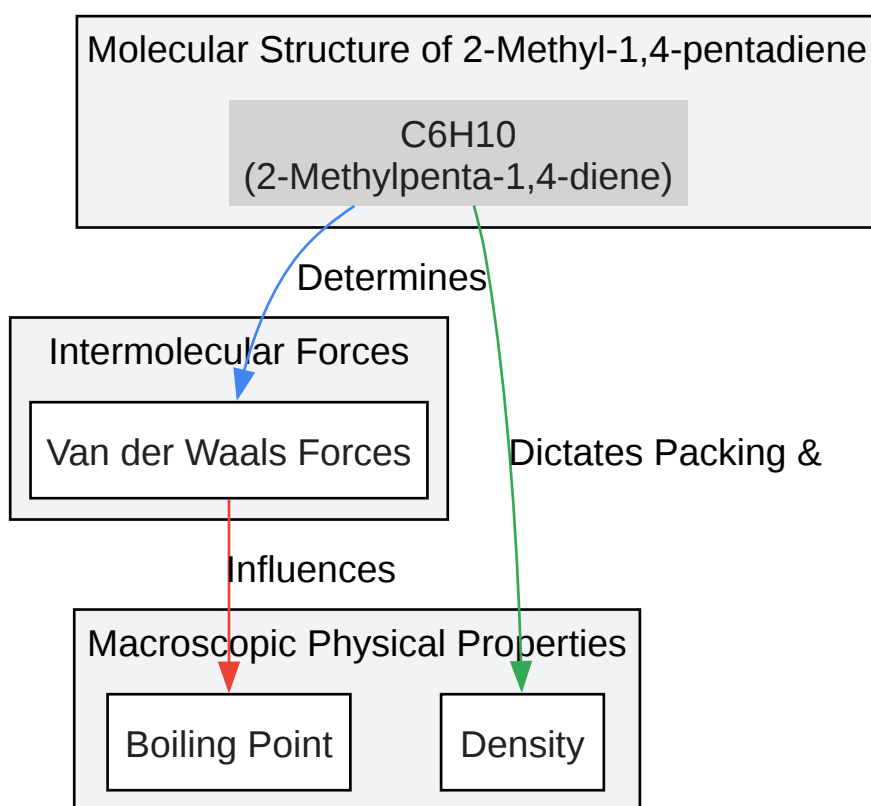
Density is the mass per unit volume of a substance. For liquids like **2-Methyl-1,4-pentadiene**, several accurate methods are available:

- **Pycnometer Method:** A pycnometer is a flask with a specific, accurately known volume. It is weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. This method is known for its high precision.

- **Hydrometer Method:** A hydrometer is a calibrated instrument that is floated in the liquid. The density is read directly from the scale at the point where the surface of the liquid meets the stem of the hydrometer. This method is quick but generally less accurate than the pycnometer method.
- **Vibrating Tube Densitometer:** This modern instrument measures the resonant frequency of a U-shaped tube filled with the sample. The frequency of vibration is directly related to the density of the liquid. This method is fast, accurate, and requires only a small sample volume.

Logical Relationship of Physical Properties

The physical properties of a compound are intrinsically linked to its molecular structure. The following diagram illustrates this relationship for **2-Methyl-1,4-pentadiene**.



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References

- 1. onepetro.org [onepetro.org]
- 2. onepetro.org [onepetro.org]
- 3. prc.cnrs.fr [prc.cnrs.fr]
- 4. labcorp.com [labcorp.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
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